(+)-2-Pinene CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *(+)-2-Pinene*

Cat. No.: *B14801438*

Get Quote

An In-depth Technical Guide to **(+)-2-Pinene**

For Researchers, Scientists, and Drug Development Professionals

Core Substance Identification

CAS Number: 7785-70-8[1][2][3][4]

Molecular Formula: $C_{10}H_{16}$[5][6][7]

Physicochemical Properties

Property	Value	Reference
Molecular Weight	136.23 g/mol	
Appearance	Clear, colorless liquid	[6]
Boiling Point	155-156 °C	[8]
Density	0.858 g/mL at 25 °C	[8]
Solubility	Insoluble in water; soluble in oil and ethanol.	[9]

© 2026 BenchChem. All rights reserved.

Biological and Pharmacological Activities

(+)-2-Pinene, also known as (+)-α-Pinene, is a bicyclic monoterpene that has garnered significant interest in the scientific community for its diverse pharmacological properties. It is the more biologically active enantiomer of α-Pinene and has been investigated for its potential therapeutic applications in various domains.[2]

Antimicrobial Activity

Studies have demonstrated that (+)-α-Pinene possesses notable antimicrobial effects. It has shown activity against a range of both bacterial and fungal pathogens.[1] The positive enantiomers of both α- and β-pinene have been found to be the active forms against microbial cells.[1]

Table 1: Antimicrobial Activity of (+)-α-Pinene

Microorganism	Assay	Activity	Concentration	Reference
Candida albicans	Time-kill curve	100% kill	Not specified	[1][8]
Methicillin-resistant Staphylococcus aureus (MRSA)	Time-kill curve	Bactericidal	Not specified	[1][8]
Various Fungi and Bacteria	MIC/MMC	Microbicidal	117 to 4,150 µg/mL	[1][8]

Anti-inflammatory Effects

(+)-α-Pinene has demonstrated significant anti-inflammatory properties. It has been shown to suppress inflammatory pathways and reduce the production of pro-inflammatory mediators.[10] [11]

Table 2: Anti-inflammatory Activity of (+)-α-Pinene

© 2026 BenchChem. All rights reserved.

Model	Effect	Key Findings	Reference
Mouse Peritoneal Macrophages	Inhibition of inflammatory mediators	Decreased LPS-induced production of IL-6, TNF-α, and NO. Inhibited iNOS and COX-2 expression.	[11]
Human Articular Chondrocytes	Inhibition of inflammatory and catabolic pathways	Inhibited IL-1β-induced NF-κB and JNK activation. Decreased expression of iNOS, MMP-1, and MMP-13.	[10]
Carrageenan-induced Peritonitis (mice)	Reduced leukocyte migration	Decreased infiltration of peritoneal exudate leukocytes.	[12]

Anticancer Activity

Research indicates that (+)-α-Pinene exhibits anticancer properties against various cancer cell lines. Its mechanisms of action include the induction of apoptosis, cell cycle arrest, and enhancement of the efficacy of chemotherapeutic agents.

Table 3: Anticancer Activity of (+)-α-Pinene

© 2026 BenchChem. All rights reserved.

Cell Line	Effect	IC_{50}/Concentration	Key Findings	Reference
Human Ovarian Cancer (PA-1)	Apoptosis induction	Not specified	Caspase activation.	[10]
Human Prostate Cancer (DU145)	Cytotoxicity	5.8 ± 0.21 µM	Inhibition of cell growth.	[7]
Human Prostate Cancer (PC-3)	Cytotoxicity	2.9 ± 0.22 µM	Inhibition of cell growth, induction of apoptosis and cell cycle arrest.	[7]
Human Hepatocellular Carcinoma (BEL-7402)	Growth inhibition	8 mg/L	G2/M cell cycle arrest.	[3]
Human Breast Cancer (MDA-MB-231)	Apoptosis induction	10-500 µM	Increased ROS formation and altered mitochondrial membrane potential.	[13]

Neuroprotective Effects

(+)-α-Pinene has shown promise as a neuroprotective agent in various experimental models. Its neuroprotective mechanisms are attributed to its anti-inflammatory, antioxidant, and anti-apoptotic properties.

Table 4: Neuroprotective Activity of (+)-α-Pinene

© 2026 BenchChem. All rights reserved.

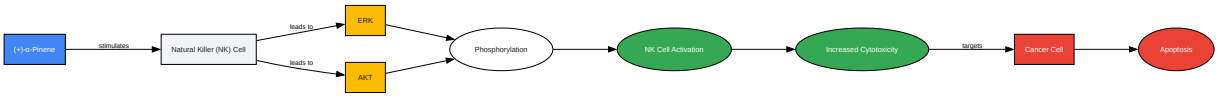
Model	Effect	Key Findings	Reference
Rat Model of Focal Cerebral Ischemia-Reperfusion	Neuroprotection	Improved sensorimotor function, decreased infarct volume, attenuated neuroinflammation, and inhibited apoptosis.	[14][15]
Rat Model of Alzheimer's Disease ($A\beta_{1-42}$-induced)	Neuroprotection	Strengthened antioxidant system, prevented neuroinflammation, improved spatial learning and memory, and reduced anxiety-like behavior.	[11]
Mouse Model of Schizophrenia (Ketamine-induced)	Neuroprotection	Mitigated oxidative damage, cognitive deficits, and depressive and anxiogenic-like behaviors.	[16][17]

Signaling Pathways

The biological activities of (+)-α-Pinene are mediated through its interaction with several key signaling pathways.

ERK/AKT Signaling Pathway

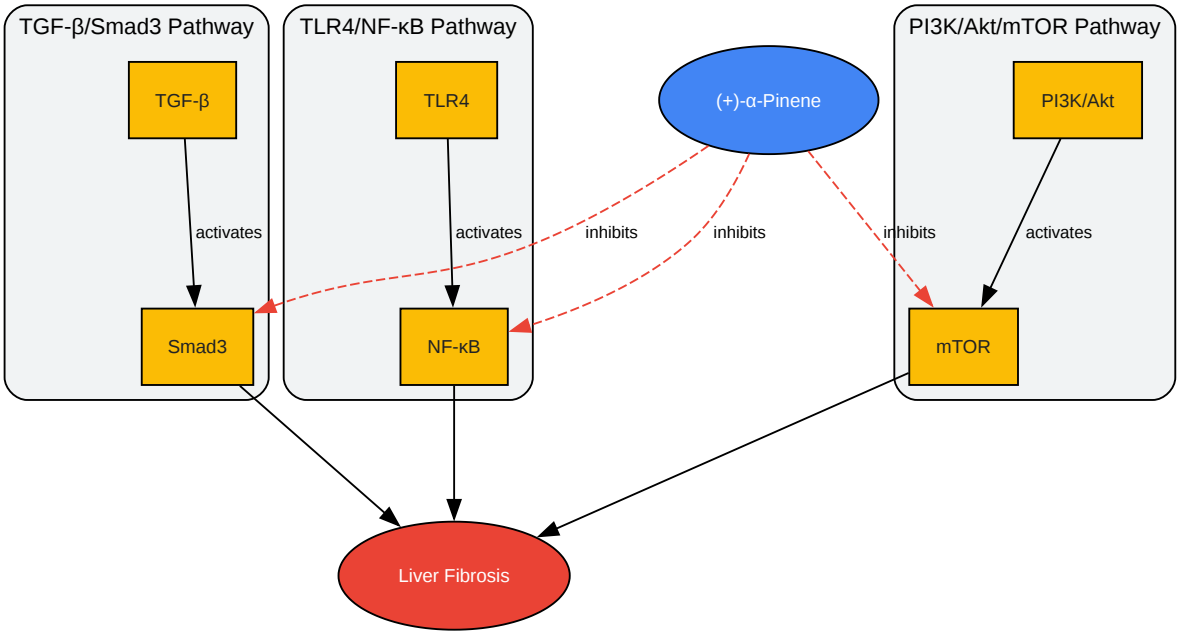
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: (+)-α-Pinene stimulates the ERK/AKT signaling pathway in Natural Killer (NK) cells.

TGF-β/Smad3, TLR4/NF-κB, and PI3K/Akt/mTOR Signaling Pathways



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: (+)-α-Pinene inhibits signaling pathways involved in liver fibrosis.

Experimental Protocols

Antimicrobial Susceptibility Testing

1. Agar Well Diffusion Assay

- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism (e.g., 10^8 CFU/mL for bacteria) in a suitable broth.
- Plate Preparation: Spread 100 µL of the inoculum onto the surface of Mueller-Hinton Agar plates for bacteria or Sabouraud Dextrose Agar for fungi.[12]
- Well Creation: Cut wells of 6-8 mm in diameter into the agar using a sterile cork borer.[12][18]
- Application of (+)-α-Pinene: Add a defined volume (e.g., 50-100 µL) of (+)-α-Pinene at various concentrations into the wells.[12][18]
- Incubation: Incubate the plates at 37°C for 24 hours for bacteria and at 30°C for 3-5 days for fungi.[12]
- Measurement: Measure the diameter of the inhibition zone in millimeters.[18]

2. Determination of Minimum Inhibitory Concentration (MIC)

- Method: Broth microdilution method is commonly used.[6][9]
- Preparation: Perform serial two-fold dilutions of (+)-α-Pinene in a 96-well microplate containing a suitable broth (e.g., Mueller-Hinton Broth).
- Inoculation: Add a standardized inoculum of the test microorganism to each well.
- Incubation: Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours).
- Endpoint Determination: The MIC is the lowest concentration of (+)-α-Pinene that completely inhibits visible growth of the microorganism.[1][5]

© 2026 BenchChem. All rights reserved.

3. Determination of Minimum Microbicidal Concentration (MMC)

- Procedure: Following the MIC determination, subculture 10 µL from the wells showing no visible growth onto fresh agar plates.[19]
- Incubation: Incubate the plates under appropriate conditions.
- Endpoint Determination: The MMC is the lowest concentration of (+)-α-Pinene that results in no microbial growth on the agar plates.[20]

Cytotoxicity Assay

MTT Assay

- Cell Seeding: Seed cells in a 96-well plate at a density of 10^4–10^5 cells/well and allow them to adhere overnight.[21]
- Treatment: Treat the cells with various concentrations of (+)-α-Pinene and incubate for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 3-4 hours at 37°C.[21][22]
- Formazan Solubilization: Add 100-150 µL of a solubilization solution (e.g., SDS-HCl or DMSO) to each well to dissolve the formazan crystals.[21][22][23]
- Absorbance Measurement: Measure the absorbance at a wavelength of 570-590 nm using a microplate reader.[22]

In Vivo Anti-inflammatory Assay

Carrageenan-Induced Peritonitis in Mice

- Animal Model: Use male Swiss mice or other appropriate strains.
- Treatment: Administer (+)-α-Pinene (e.g., 50, 100, 200 mg/kg) intraperitoneally 30 minutes before the induction of inflammation.[24]

© 2026 BenchChem. All rights reserved.

- Induction of Peritonitis: Inject 0.05 mL of a 1.0% carrageenan solution into the peritoneal cavity.[24]
- Sample Collection: After 4 hours, euthanize the animals and wash the peritoneal cavity with heparinized PBS to collect the peritoneal fluid.[24]
- Analysis: Determine the total and differential leukocyte counts in the peritoneal exudate. Measure levels of inflammatory mediators such as myeloperoxidase (MPO), cytokines (TNF-α, IL-6), and nitrite.[24][25]

Western Blot Analysis for Signaling Pathways

ERK and AKT Activation

- Cell Lysis: Lyse treated cells with a suitable lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA or Bradford assay.
- SDS-PAGE: Separate equal amounts of protein (20-50 µg) on a polyacrylamide gel.[4]
- Protein Transfer: Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Blocking: Block the membrane with 5% BSA or non-fat milk in TBST for 1 hour at room temperature.[26]
- Primary Antibody Incubation: Incubate the membrane with primary antibodies against phospho-ERK, total ERK, phospho-AKT, and total AKT overnight at 4°C.[4][26]
- Secondary Antibody Incubation: Incubate the membrane with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.[4]
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.[27]

Gene Expression Analysis

© 2026 BenchChem. All rights reserved.

RT-PCR for NF-κB Pathway

- RNA Extraction: Extract total RNA from treated cells or tissues using a suitable RNA isolation kit.
- cDNA Synthesis: Synthesize first-strand cDNA from the extracted RNA using a reverse transcriptase enzyme.
- Real-Time PCR: Perform quantitative real-time PCR using specific primers for NF-κB and its target genes (e.g., TNF-α, IL-6, iNOS).[28][29] Use a housekeeping gene (e.g., GAPDH) for normalization.
- Data Analysis: Analyze the relative gene expression using the ΔΔCt method.

Conclusion

(+)-2-Pinene is a promising natural compound with a wide spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, anticancer, and neuroprotective effects. Its mechanisms of action involve the modulation of key signaling pathways such as ERK/AKT, TGF-β/Smad3, TLR4/NF-κB, and PI3K/Akt/mTOR. The detailed experimental protocols provided in this guide offer a framework for researchers and drug development professionals to further investigate the therapeutic potential of this versatile monoterpene. Further in-depth preclinical and clinical studies are warranted to fully elucidate its efficacy and safety for various therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mdpi.com [mdpi.com]
- 2. A new method for determining the minimum inhibitory concentration of essential oils - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- 4. Measurement of constitutive MAPK and PI3K/AKT signaling activity in human cancer cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. tandfonline.com [tandfonline.com]
- 6. Minimum inhibitory concentrations of commercial essential oils against common chicken pathogenic bacteria and their relationship with antibiotic resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 7. karger.com [karger.com]
- 8. α-Pinene Enhances the Anticancer Activity of Natural Killer Cells via ERK/AKT Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. α-Pinene Induces Apoptotic Cell Death via Caspase Activation in Human Ovarian Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Neuroprotective effect of alpha-pinene is mediated by suppression of the TNF-α/NF-κB pathway in Alzheimer's disease rat model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. In-vitro antimicrobial activity and identification of bioactive components using GC–MS of commercially available essential oils in Saudi Arabia - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. Alpha-pinene exerts neuroprotective effects via anti-inflammatory and anti-apoptotic mechanisms in a rat model of focal cerebral ischemia-reperfusion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Alpha-pinene exerts neuroprotective effects via anti-inflammatory and anti-apoptotic mechanisms in a rat model of focal cerebral ischemia-reperfusion. (2020) | Mahdieh Khoshnazar | 58 Citations [scispace.com]
- 16. Neuroprotective effects of alpha-pinene against behavioral deficits in ketamine-induced mice model of schizophrenia: Focusing on oxidative stress status - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Neuroprotective effects of alpha-pinene against behavioral deficits in ketamine-induced mice model of schizophrenia: Focusing on oxidative stress status - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. scialert.net [scialert.net]
- 19. Evaluation of the Antimicrobial Activity of 20 Essential Oils and Their Combinations on Bacterial and Fungal Strains - PMC [pmc.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 21. CyQUANT MTT Cell Proliferation Assay Kit Protocol | Thermo Fisher Scientific - US [thermofisher.com]
- 22. merckmillipore.com [merckmillipore.com]
- 23. broadpharm.com [broadpharm.com]
- 24. Anti-Inflammatory and Antioxidant Effects of the Indole-Derived N-Salicyloyltryptamine on Peritonitis and Joint Disability Induced by Carrageenan in Rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Inhibition of Carrageenan-Induced Acute Inflammation in Mice by the Microgramma vacciniifolia Frond Lectin (MvFL) - PMC [pmc.ncbi.nlm.nih.gov]
- 26. researchgate.net [researchgate.net]
- 27. benchchem.com [benchchem.com]
- 28. The influence of NF-κB signal-transduction pathways on the murine inner ear by acoustic overstimulation - PMC [pmc.ncbi.nlm.nih.gov]
- 29. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [(+)-2-Pinene CAS number and molecular formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14801438/docs#2-pinene-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.